

## Comparative Guide to Analytical Methods for Dibenzyl Phthalate in Food Packaging

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Compound of Interest		
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This guide provides an objective comparison of analytical methodologies for the validation of **Dibenzyl phthalate** (DBzP) in food packaging materials. The selection of a suitable analytical technique is critical for ensuring the safety and compliance of food contact materials. This document presents a comparison of the primary chromatographic methods, Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), with supporting data and detailed experimental protocols. Due to the limited availability of specific validation data for **Dibenzyl phthalate**, performance characteristics for the structurally similar Benzyl Butyl Phthalate (BBP) are presented as a representative example.

# Data Presentation: Performance Comparison of Analytical Methods

The following table summarizes the quantitative performance of GC-MS and LC-MS for the analysis of phthalates in food packaging or relevant matrices. The data for Benzyl Butyl Phthalate (BBP) is used as an illustrative example for **Dibenzyl phthalate**.



Parameter	Gas Chromatography- Mass Spectrometry (GC-MS)	Liquid Chromatography- Mass Spectrometry (LC-MS)	Alternative Method: Thin-Layer Chromatography (TLC)
Analyte	Benzyl Butyl Phthalate (BBP)	Benzyl Butyl Phthalate (BBP) & Other Phthalates	Not available for Dibenzyl or Benzyl Butyl Phthalate
Matrix	Food Packaging (Plastic)	Food Simulants / Beverages	Food Packaging (Plastic)
Linearity (Correlation Coefficient, R <sup>2</sup> )	≥ 0.995[1]	> 0.99[2]	Good linearity reported for other phthalates[3]
Limit of Detection (LOD)	0.03 - 0.08 μg/L (as part of a phthalate mix)[1]	As low as 1 ppb (μg/L) for a range of phthalates[2]	2.1 - 4.0 ng per spot for various phthalates[3]
Limit of Quantification (LOQ)	0.10 - 0.24 μg/L (as part of a phthalate mix)[1]	Generally in the low ppb (μg/L) range[2]	Not explicitly stated, but method is described as sensitive
Recovery (%)	90.2 - 111%[1]	70 - 115% for a multi- analyte method including BBP[4]	78.58 - 111.04% for other phthalates[3]
Precision (Relative Standard Deviation, RSD)	< 13%[1]	< 20%[4]	2.8 - 3.5% for other phthalates[3]

## **Experimental Protocols**

Detailed methodologies for the key analytical techniques are provided below.

## Gas Chromatography-Mass Spectrometry (GC-MS) Method

This method is widely used for the determination of phthalates in food packaging materials.



- a. Sample Preparation: Solvent Extraction
- Cut a representative sample of the food packaging material into small pieces (approximately 2x2 mm).
- Accurately weigh about 1 gram of the cut sample into a glass vial.
- Add 10 mL of a suitable extraction solvent, such as n-hexane or dichloromethane.
- Perform extraction using ultrasonication for 30 minutes at a controlled temperature.
- Filter the extract through a 0.45 μm PTFE syringe filter to remove any particulate matter.
- The filtered extract is then ready for GC-MS analysis. For some complex matrices, a clean-up step using solid-phase extraction (SPE) may be necessary.[3][5]
- b. Instrumentation and Conditions
- Gas Chromatograph: Agilent 7890A GC System or equivalent.
- Mass Spectrometer: Agilent 5975C GC/MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m) or equivalent.
- Injector Temperature: 280°C.
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1 minute.
  - Ramp to 220°C at 20°C/min, hold for 1 minute.
  - Ramp to 300°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole.



Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.

## Liquid Chromatography-Mass Spectrometry (LC-MS) Method

LC-MS is a powerful alternative to GC-MS, particularly for less volatile or thermally labile compounds.

- a. Sample Preparation: Migration Testing
- Food simulants are used to mimic the migration of phthalates from the packaging into different types of food. Commonly used simulants include:
  - 10% ethanol (for aqueous foods)
  - 3% acetic acid (for acidic foods)
  - 50% ethanol (for alcoholic foods)
  - Olive oil or other vegetable oil (for fatty foods)
- A piece of the food packaging material with a defined surface area is immersed in the food simulant.
- The migration test is carried out under controlled conditions of time and temperature as specified by regulations (e.g., 10 days at 40°C).
- After the migration period, an aliquot of the food simulant is taken for analysis. For oily simulants, a liquid-liquid extraction with a solvent like acetonitrile is performed to isolate the phthalates.
- b. Instrumentation and Conditions
- Liquid Chromatograph: Agilent 1260 RRLC HPLC system or equivalent.
- Mass Spectrometer: Agilent 6400 Series Triple Quadrupole LC/MS or equivalent.
- Column: Zorbax Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 μm) or equivalent.



- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Mass Analyzer: Triple Quadrupole.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.

#### **Alternative Method: Thin-Layer Chromatography (TLC)**

Thin-Layer Chromatography is a simpler and more cost-effective technique that can be used for the screening of phthalates. While specific validation data for **Dibenzyl phthalate** is not readily available, a general procedure for other phthalates has been reported.[3]

- a. Sample Preparation
- Extraction of phthalates from the food packaging material is performed as described in the GC-MS sample preparation section.
- The extract is concentrated to a small volume before spotting on the TLC plate.
- b. Chromatographic Development and Detection
- Stationary Phase: Silica gel 60 F254 TLC plates.
- Mobile Phase: A mixture of solvents such as n-hexane and ethyl acetate in an appropriate ratio.
- Development: The plate is developed in a saturated TLC chamber.
- Detection: The plate is visualized under UV light at 254 nm. The spots corresponding to the phthalates can be scraped off, eluted with a solvent, and quantified using a spectrophotometer or by densitometry.

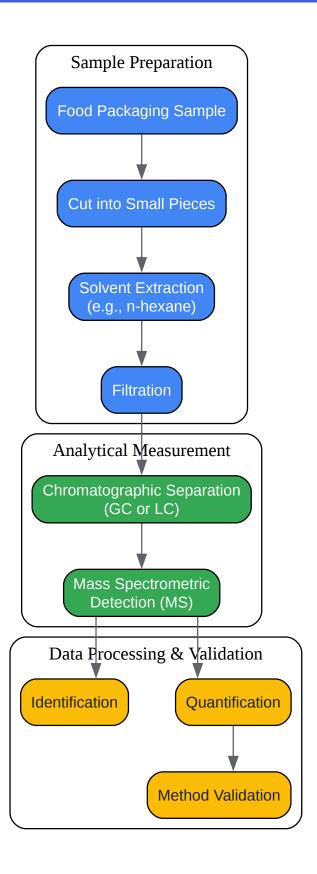




## **Mandatory Visualization**

The following diagrams illustrate the general workflow for the analysis of **Dibenzyl phthalate** in food packaging and the logical relationship between the key validation parameters.

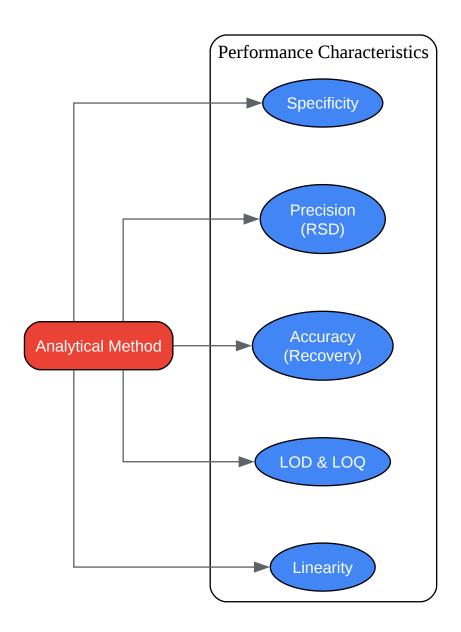




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Analytical workflow for **Dibenzyl phthalate** analysis.





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Key parameters for analytical method validation.

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